

Tert-butyl 4-bromo-2-fluorobenzoate chemical properties

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Compound of Interest

Compound Name: *Tert-butyl 4-bromo-2-fluorobenzoate*

Cat. No.: *B570390*

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An In-depth Technical Guide to **Tert-butyl 4-bromo-2-fluorobenzoate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tert-butyl 4-bromo-2-fluorobenzoate is a key chemical intermediate widely utilized in the synthesis of pharmaceuticals, agrochemicals, and functional materials.^[1] Its unique structure, featuring bromo, fluoro, and tert-butyl ester functional groups, makes it a versatile building block for constructing complex aromatic systems through various chemical transformations, most notably cross-coupling reactions.^[1] This document provides a comprehensive overview of its chemical properties, synthesis, reactivity, and applications, along with detailed experimental protocols and safety information.

Chemical Properties and Identification

Tert-butyl 4-bromo-2-fluorobenzoate is a liquid at room temperature with a purity of approximately 98%.^[2] It is identified by its unique CAS number, 889858-12-2.^[2]^[3]^[4]

Table 1: Physicochemical Properties

Property	Value	Reference
IUPAC Name	tert-butyl 4-bromo-2-fluorobenzoate	[3][5]
CAS Number	889858-12-2	[2][3][4]
Molecular Formula	C ₁₁ H ₁₂ BrFO ₂	[3][5]
Molecular Weight	275.11 g/mol	[3][5]
Monoisotopic Mass	274.00047 Da	[3][4][5]
Physical Form	Liquid	[2]
Purity	98%	[2]
InChI	1S/C11H12BrFO2/c1-11(2,3)15-10(14)8-5-4-7(12)6-9(8)13/h4-6H,1-3H3	[2][3]
InChIKey	ZPGZHSAOCVWZMR-UHFFFAOYSA-N	[2][3]
SMILES	CC(C)(C)OC(=O)C1=C(F)C=C(Br)C=C1	[4]

Synthesis and Experimental Protocols

The synthesis of **tert-butyl 4-bromo-2-fluorobenzoate** typically involves the esterification of 4-bromo-2-fluorobenzoic acid.

Synthesis of Tert-butyl 4-bromo-2-fluorobenzoate from 4-Bromo-2-fluorobenzoic Acid

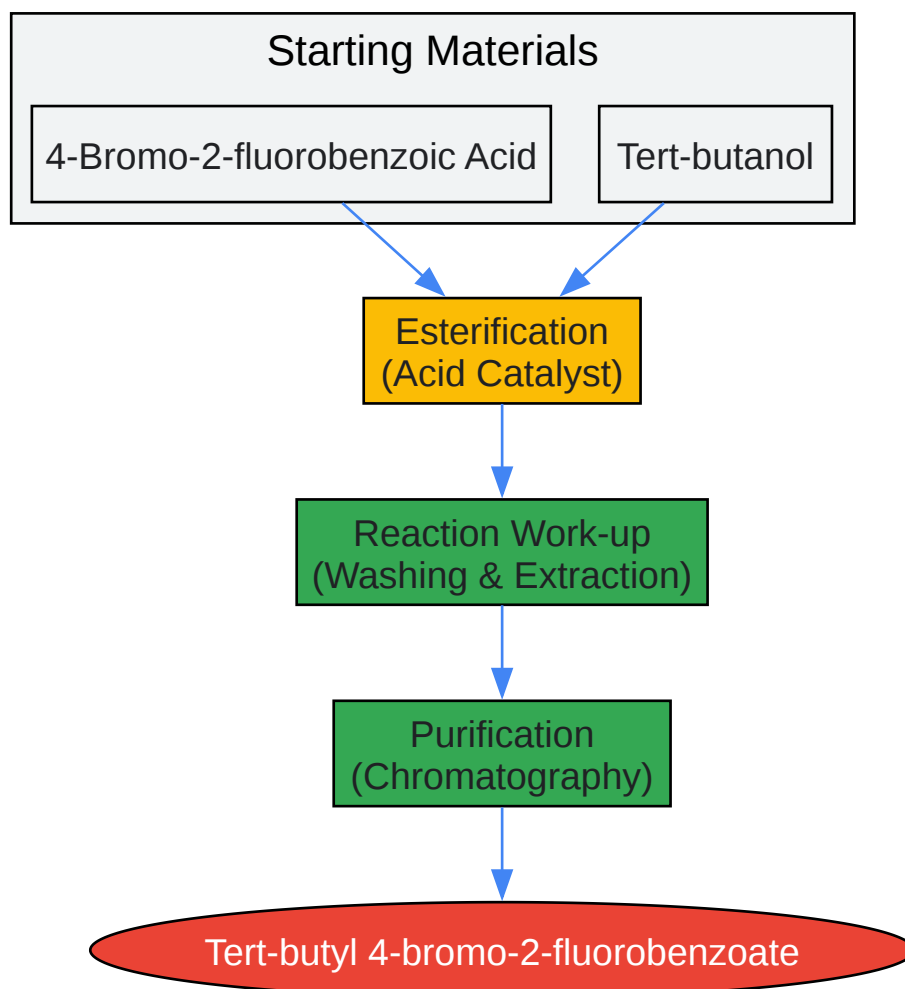
A common method for synthesizing the title compound is from 4-bromo-2-fluorobenzoic acid. While specific conditions for the tert-butyl esterification were not detailed in the provided search results, a general protocol can be inferred from similar esterification reactions. Another related synthesis is that of the methyl ester, which is achieved by reacting 4-bromo-2-fluorobenzoic

acid with thionyl chloride in methanol at 0 °C, followed by stirring at room temperature for 12 hours.[6]

Experimental Protocol:

- **Reaction Setup:** To a solution of 4-bromo-2-fluorobenzoic acid in a suitable solvent (e.g., dichloromethane), add a dehydrating agent.
- **Esterification:** Introduce tert-butanol to the reaction mixture. The reaction can be catalyzed by an acid.
- **Work-up:** After the reaction is complete, the mixture is typically washed with an aqueous bicarbonate solution and brine.[6]
- **Purification:** The organic layer is dried over an anhydrous salt like sodium sulfate and the solvent is removed under reduced pressure to yield the crude product.[6] Further purification can be achieved through column chromatography.

Synthesis Workflow

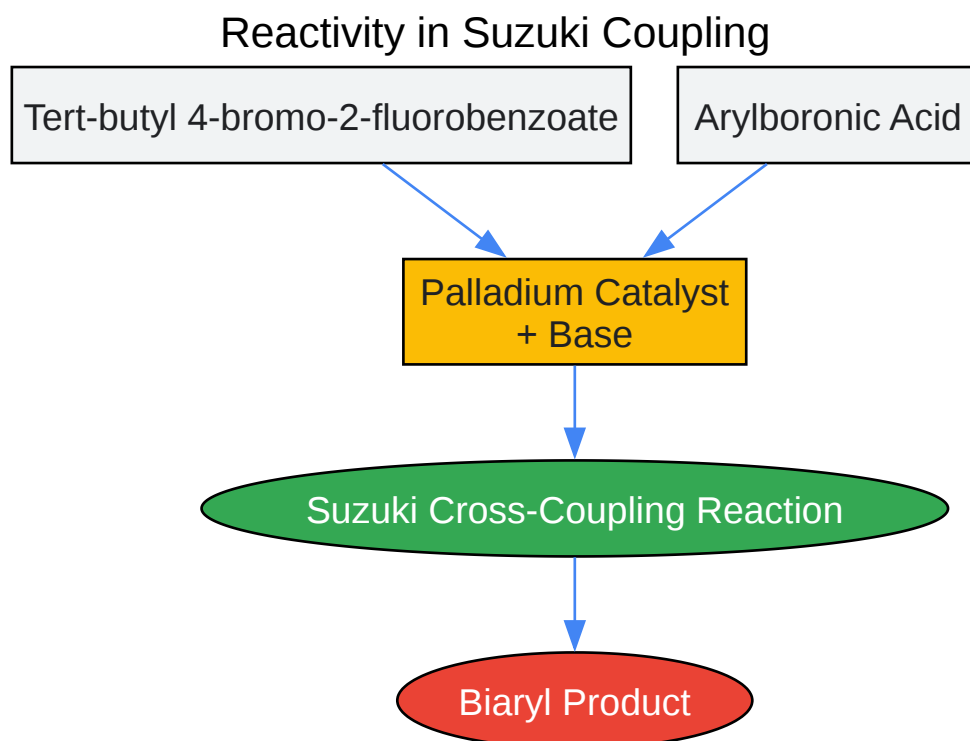


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Synthesis of **Tert-butyl 4-bromo-2-fluorobenzoate**.

Reactivity and Applications

Tert-butyl 4-bromo-2-fluorobenzoate is a valuable intermediate in organic synthesis, particularly for creating pharmaceuticals and agrochemicals.^[1] Its bromo and ester functional groups are key to its utility, allowing for participation in cross-coupling reactions like Suzuki and Heck couplings to form more complex aromatic structures.^[1] In medicinal chemistry, it serves as a building block to modify bioactive molecules, which can improve metabolic stability and binding affinity.^[1] It is also used in the preparation of liquid crystals and other functional materials that require fluorinated aromatic components.^[1]



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Generic Suzuki Coupling Reaction Pathway.

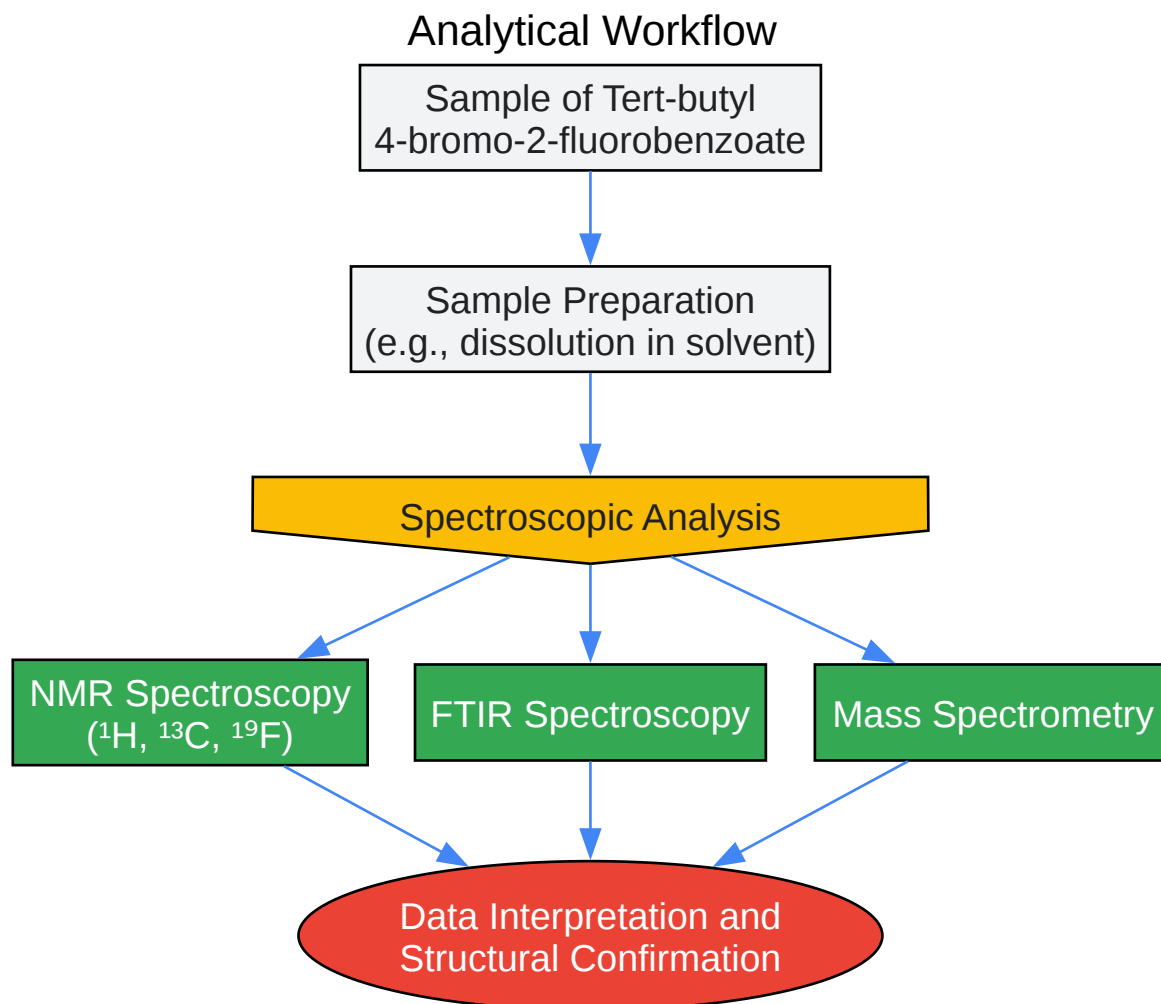
Spectroscopic Analysis

The structural confirmation of **tert-butyl 4-bromo-2-fluorobenzoate** is typically performed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS).^[7]

Experimental Protocol for Spectroscopic Analysis:

- **Sample Preparation:** The liquid sample is prepared according to the requirements of each analytical technique. For NMR, this involves dissolving a small amount of the substance in a deuterated solvent. For FTIR, a thin film of the liquid may be used.^[8] For MS, the sample is introduced into the instrument, often after dilution.
- **Data Acquisition:** The prepared sample is analyzed using the respective spectrometer to obtain ^1H NMR, ^{13}C NMR, ^{19}F NMR, IR, and mass spectra.

- **Data Analysis:** The resulting spectra are interpreted to confirm the molecular structure, identify functional groups, and verify the molecular weight.



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Workflow for Spectroscopic Analysis.

Safety and Handling

Tert-butyl 4-bromo-2-fluorobenzoate is classified as an irritant and requires careful handling to avoid exposure.

Table 2: GHS Hazard Information

Hazard Class	Hazard Statement	Reference
Skin Irritation	H315: Causes skin irritation	[3] [9]
Eye Irritation	H319: Causes serious eye irritation	[3] [9]
Respiratory Irritation	H335: May cause respiratory irritation	[3] [9]
Acute Toxicity (Oral)	H301: Toxic if swallowed	[5]
Acute Toxicity (Dermal)	H312: Harmful in contact with skin	[5]
Acute Toxicity (Inhalation)	H332: Harmful if inhaled	[5]
Combustible Liquid	H227: Combustible liquid	[2]
Aquatic Hazard	H412: Harmful to aquatic life with long lasting effects	[2]

Precautions for Safe Handling:

- Handle in a well-ventilated area.[\[9\]](#)[\[10\]](#)
- Wear suitable protective clothing, including gloves and eye/face protection.[\[9\]](#)[\[10\]](#)
- Avoid contact with skin and eyes.[\[9\]](#)[\[10\]](#)
- Avoid breathing fumes, dust, or vapors.[\[9\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)
- Keep away from sources of ignition.[\[9\]](#)

Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[9\]](#)
- Recommended long-term storage is in a refrigerator at 2-8°C.[\[2\]](#)[\[9\]](#)

- Store away from incompatible materials such as strong oxidizing agents.[9]

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[9][10]
- Skin Contact: Immediately flush skin with plenty of running water for at least 15 minutes while removing contaminated clothing.[9]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[9]
- Ingestion: Do not induce vomiting. Call a poison control center or doctor immediately.[10]

Fire-Fighting Measures:

- Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish fires. [9][10]
- Hazardous decomposition products include carbon oxides, hydrogen bromide, and hydrogen fluoride.[9]
- Firefighters should wear self-contained breathing apparatus.[10]

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